

ERD-3111 stability and storage guidelines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ERD-3111

Cat. No.: B12386981

[Get Quote](#)

ERD-3111 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **ERD-3111**, a potent and orally active PROTAC ER α degrader. Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **ERD-3111**?

A1: The optimal storage conditions for **ERD-3111** depend on whether it is in solid form or in solution. For long-term stability, the powdered form should be stored at -20°C.^[1]^[2]

Q2: How should I store **ERD-3111** once it is dissolved in a solvent?

A2: Once dissolved, it is recommended to aliquot the solution and store it at -80°C to prevent degradation from repeated freeze-thaw cycles.^[3] Some suppliers suggest that storage at -20°C for shorter periods (up to one month) is also acceptable, provided the solution is protected from light and stored under a nitrogen atmosphere.^[2]^[3]

Q3: What is the shelf life of **ERD-3111**?

A3: In its powdered form, **ERD-3111** is stable for over three years when stored correctly at -20°C.[2] In solvent, the stability is reduced. At -80°C, the solution is stable for up to 6 months, while at -20°C, it should be used within one month.[3]

Q4: What solvents are recommended for dissolving **ERD-3111**?

A4: DMSO is a commonly used solvent for creating stock solutions of **ERD-3111**. [3] For in vivo studies, co-solvents such as PEG300, PEG400, Tween 80, and corn oil may be used in the formulation.[1]

Q5: Is **ERD-3111** sensitive to light?

A5: Yes, solutions of **ERD-3111** should be protected from light to ensure stability.[3]

Troubleshooting Guide

Issue 1: I am observing reduced activity of **ERD-3111** in my experiments.

- Possible Cause 1: Improper Storage. Verify that the compound (both powder and solution) has been stored at the recommended temperatures and protected from light.[1][2][3] Repeated freeze-thaw cycles of stock solutions can lead to degradation and loss of activity. [3]
- Possible Cause 2: Solution Instability. Ensure that stock solutions are used within the recommended timeframe (6 months at -80°C, 1 month at -20°C).[3]
- Troubleshooting Steps:
 - Prepare fresh stock solutions from the powdered form.
 - Aliquot the new stock solution into single-use volumes to avoid freeze-thaw cycles.
 - Always use solutions within the recommended stability window.

Issue 2: My **ERD-3111** solution appears cloudy or has precipitated.

- Possible Cause 1: Low Solubility in Aqueous Buffers. **ERD-3111** is a hydrophobic molecule. Diluting a DMSO stock solution directly into aqueous media can cause it to precipitate.

- Possible Cause 2: Solvent Evaporation. If the storage container is not sealed properly, solvent evaporation can increase the concentration and lead to precipitation.
- Troubleshooting Steps:
 - When preparing working solutions in aqueous buffers, consider the use of a surfactant or co-solvent to improve solubility.
 - Ensure that storage vials are sealed tightly.
 - If precipitation is observed, gentle warming and vortexing may help to redissolve the compound. However, if it persists, it is best to prepare a fresh solution.

Quantitative Data Summary

Parameter	Powdered Form	In Solvent
Storage Temperature	-20°C[1][2]	-80°C or -20°C[3]
Shelf Life	> 3 years[2]	6 months at -80°C; 1 month at -20°C[3]
Protection from Light	Not specified, but good practice	Required[3]
Inert Atmosphere	Not specified, but good practice	Recommended (Nitrogen)[3]

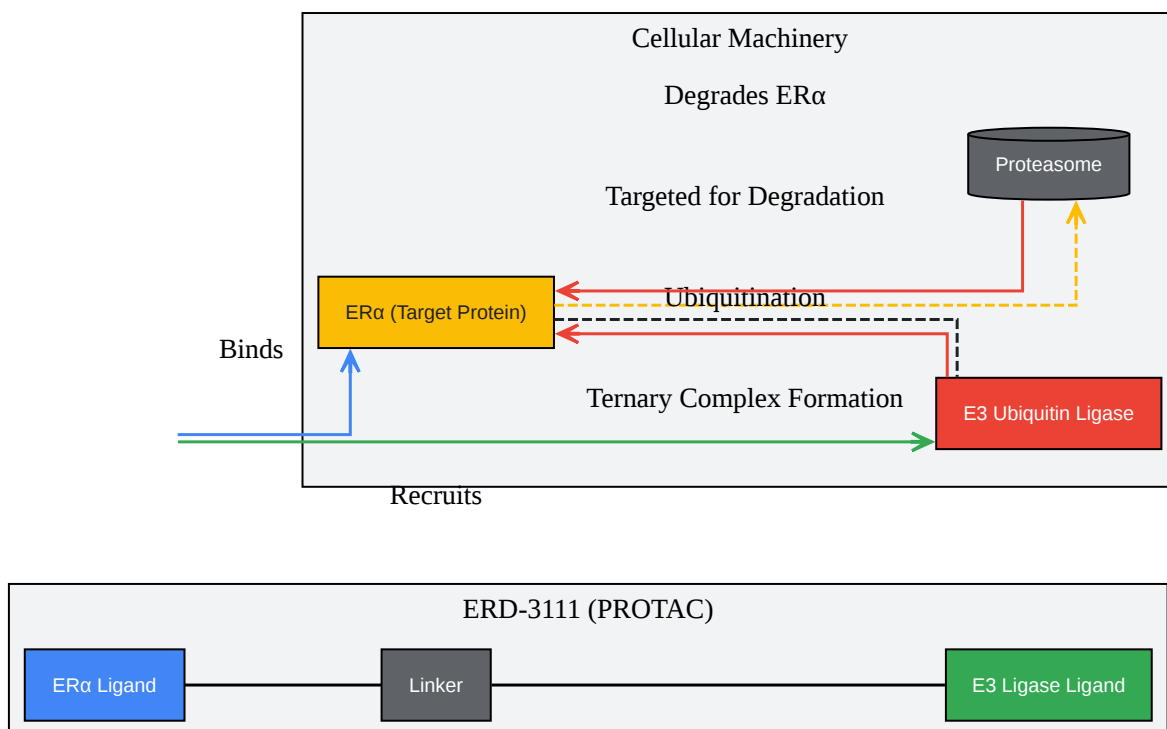
Experimental Protocols

Protocol 1: Preparation of **ERD-3111** Stock Solution

- Allow the vial of powdered **ERD-3111** to equilibrate to room temperature before opening to prevent condensation.
- Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 100 mg/mL).[3]
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used if necessary.

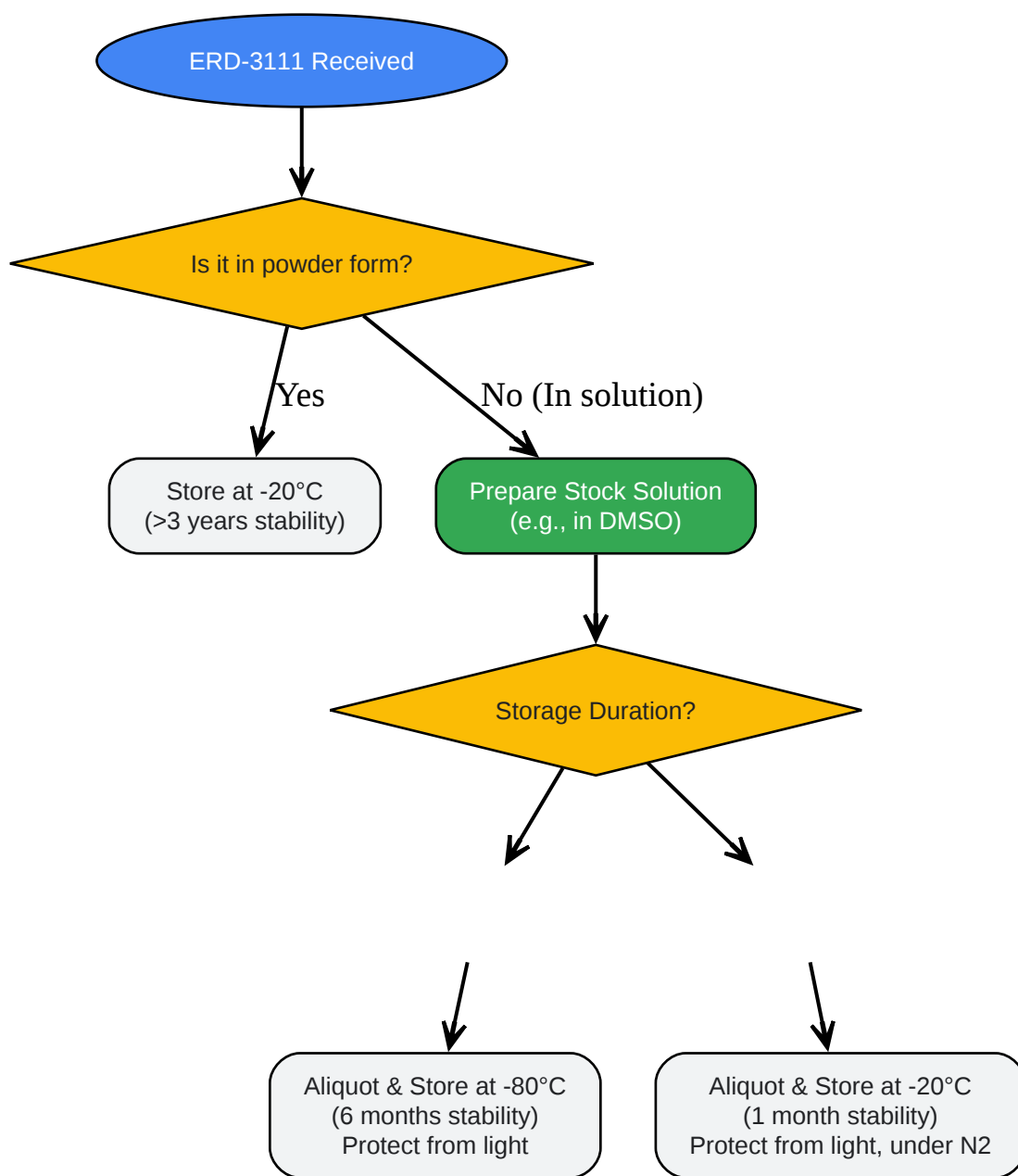
- Aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -80°C for long-term use or -20°C for short-term use.[3]

Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanism of action for **ERD-3111** as a PROTAC, leading to the degradation of ERα.



[Click to download full resolution via product page](#)

Caption: Decision tree for the proper storage of **ERD-3111** based on its form and intended use duration.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. ERD-3111 | Estrogen Receptor/ERR | TargetMol \[targetmol.com\]](#)
- [2. excenen.com \[excenen.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [ERD-3111 stability and storage guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12386981/docs#erd-3111-stability-and-storage-guidelines\]](https://www.benchchem.com/product/b12386981/docs#erd-3111-stability-and-storage-guidelines)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check